

safe handling and storage procedures for 4-tert-butylbenzenesulfonic acid

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Compound of Interest

Compound Name: 4-Tert-butylbenzenesulfonic acid

Cat. No.: B1267422

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Application Notes and Protocols for 4-tert-butylbenzenesulfonic Acid

For Researchers, Scientists, and Drug Development Professionals

These notes provide detailed procedures for the safe handling and storage of **4-tert-butylbenzenesulfonic acid**. Adherence to these protocols is crucial to ensure a safe laboratory environment and maintain the integrity of the chemical.

Quantitative Data Summary

The following table summarizes the key quantitative data for **4-tert-butylbenzenesulfonic acid**.

Property	Value	Citation(s)
Chemical Formula	C ₁₀ H ₁₄ O ₃ S	[1][2][3]
Molecular Weight	214.28 g/mol	[1][3]
Appearance	White to light yellow solid	[2]
Solubility	Soluble in polar solvents such as water and alcohols.	[2]
Storage Class	11 - Combustible Solids	[3]
Incompatible Materials	Strong acids, Strong bases, Strong oxidizing agents.	

Note: Specific permissible exposure limits (PELs) or threshold limit values (TLVs) for **4-tert-butylbenzenesulfonic acid** were not found in the reviewed literature. It is recommended to handle it with care in a well-ventilated area, following the general safety protocols for corrosive solids.

Experimental Protocols

2.1. Personal Protective Equipment (PPE)

Before handling **4-tert-butylbenzenesulfonic acid**, all personnel must be equipped with the appropriate PPE.

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory to protect against splashes.
- **Hand Protection:** Use chemical-resistant gloves. Butyl or nitrile gloves are recommended for handling acids.[4] Always inspect gloves for any signs of degradation or perforation before use.
- **Body Protection:** A lab coat or chemical-resistant apron should be worn over personal clothing. For larger quantities or in case of a significant risk of splashing, chemical-resistant coveralls are recommended.

- Footwear: Closed-toe shoes are required in any laboratory setting where this chemical is handled.

2.2. Handling Protocol

4-tert-butylbenzenesulfonic acid is a corrosive solid and should be handled with caution.^[2]

- Preparation:
 - Ensure that a safety shower and an eyewash station are readily accessible and in good working order.
 - Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of any dust or vapors.
 - Have spill control materials, such as a neutralizing agent (sodium bicarbonate) and absorbent pads, available in the immediate work area.
- Dispensing:
 - When transferring the solid, use a scoop or spatula to avoid direct contact.
 - Avoid generating dust. If the solid is in a fine powder form, handle it with extra care.
 - Close the container tightly immediately after use to prevent absorption of moisture and contamination.
- General Precautions:
 - Avoid contact with skin and eyes.
 - Do not inhale dust.
 - Do not eat, drink, or smoke in the area where the chemical is handled or stored.
 - Wash hands thoroughly after handling.

2.3. Storage Protocol

Proper storage is essential to maintain the stability of **4-tert-butylbenzenesulfonic acid** and to prevent hazardous situations.

- Container: Store in the original, tightly sealed container.
- Location: Keep in a cool, dry, and well-ventilated area.^[2]
- Incompatibilities: Store away from incompatible materials such as strong acids, strong bases, and oxidizing agents.
- Labeling: Ensure the container is clearly labeled with the chemical name and any relevant hazard warnings.

2.4. Spill and Emergency Procedures

In the event of a spill or accidental exposure, follow these procedures immediately.

- Small Spill:
 - Alert others in the immediate area.
 - Wearing appropriate PPE, cover the spill with a neutralizing agent such as sodium bicarbonate.
 - Once the fizzing has stopped, carefully scoop the mixture into a designated waste container.
 - Clean the spill area with soap and water.
 - Dispose of the waste according to institutional and local regulations.
- Large Spill:
 - Evacuate the area immediately.
 - Alert your supervisor and the institutional safety office.
 - Prevent entry into the affected area.

- Allow trained emergency response personnel to handle the cleanup.
- Personnel Exposure:
 - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
 - Skin Contact: Immediately flush the affected area with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
 - Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
 - Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them a small amount of water to drink. Seek immediate medical attention.

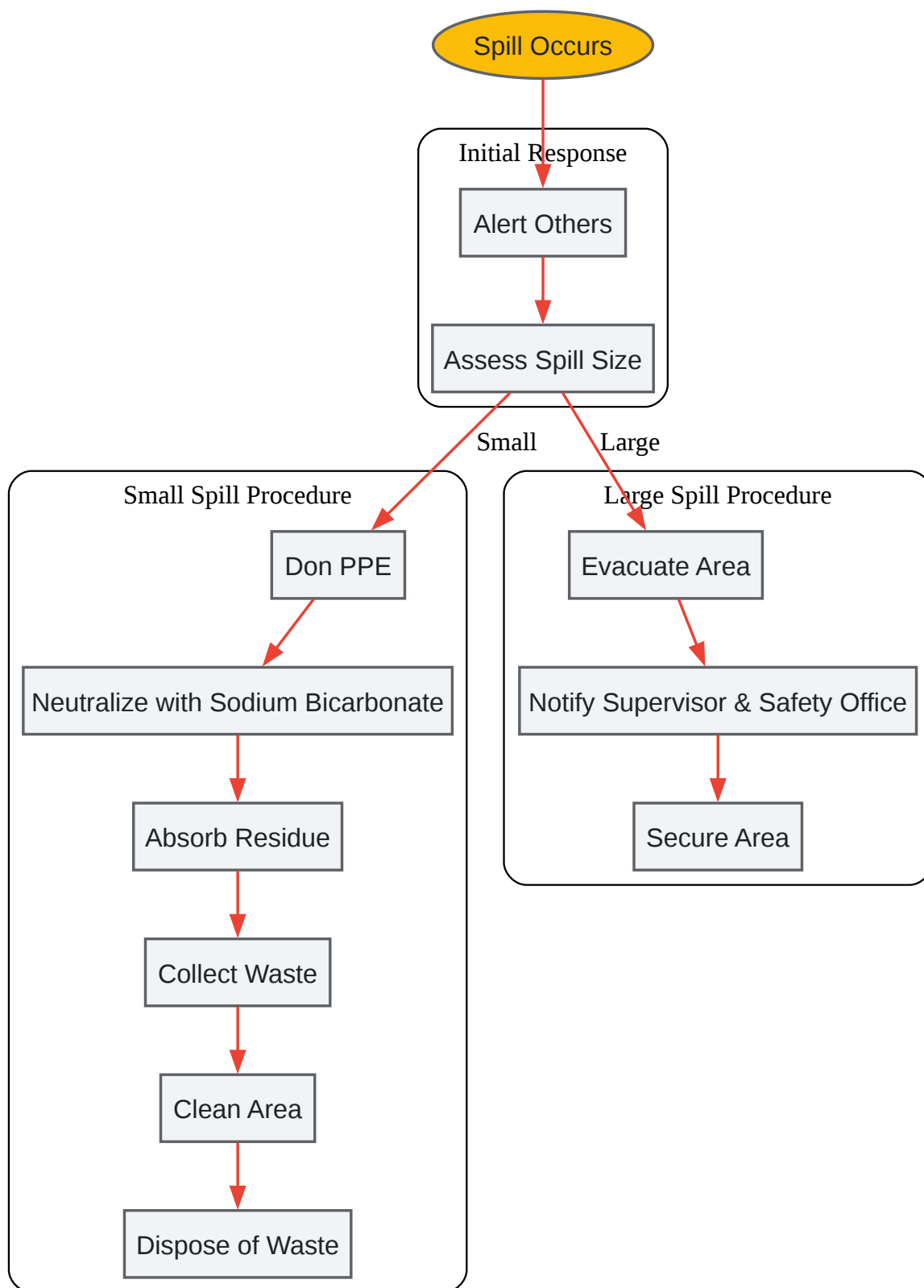
Workflow and Logic Diagrams

The following diagrams illustrate the key workflows for safe handling and emergency procedures.



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Caption: Workflow for the safe handling of **4-tert-butylbenzenesulfonic acid**.



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Caption: Emergency response protocol for a **4-tert-butylbenzenesulfonic acid** spill.

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